

# 1-Isothiocyanato-PEG4-Alcohol: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: 1-isothiocyanato-PEG4-Alcohol

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## Introduction

**1-isothiocyanato-PEG4-alcohol** is a heterobifunctional crosslinker integral to advancements in targeted therapeutics and bioconjugation.<sup>[1]</sup> This polyethylene glycol (PEG)-based linker contains two distinct reactive functional groups: a highly reactive isothiocyanate group and a versatile alcohol (hydroxyl) group.<sup>[1]</sup> The isothiocyanate moiety readily forms stable thiourea bonds with primary amine groups found on proteins and other biomolecules. The terminal hydroxyl group offers a site for further chemical modification. The tetra-ethylene glycol (PEG4) spacer is a key feature, imparting increased hydrophilicity to the molecule and any conjugate it is a part of. This enhanced water solubility is a significant advantage in biological applications, helping to prevent the aggregation of conjugated species.<sup>[1]</sup> This technical guide provides a comprehensive overview of the known physical properties, applications, and relevant experimental considerations for **1-isothiocyanato-PEG4-alcohol**.

## Core Physical and Chemical Properties

While detailed experimental data for some physical properties are not extensively published in peer-reviewed literature, the following information has been compiled from commercially available datasheets and chemical databases.

Property	Value	Citation(s)
Chemical Name	2-(2-(2-(2-isothiocyanatoethoxy)ethoxy)ethoxy)ethan-1-ol	[2]
CAS Number	1835759-69-7	[1][2]
Molecular Formula	C <sub>9</sub> H <sub>17</sub> NO <sub>4</sub> S	[1][2]
Molecular Weight	235.30 g/mol	[2]
Appearance	Solid powder or liquid (colorless to light yellow)	[2]
Purity	Typically ≥95%	[1][3]
Storage Conditions	Long-term storage at -20°C is recommended.	[1]
Shipping Conditions	Typically shipped at ambient temperature.	[1]

Note: Quantitative data for properties such as melting point, boiling point, and density are not consistently available in the public domain.

## Applications in Drug Development and Research

The unique structure of **1-isothiocyanato-PEG4-alcohol** makes it a valuable tool in the development of targeted drug delivery systems.[4] Its hydrophilic PEG spacer enhances the solubility and stability of the resulting bioconjugates.[4]

### Antibody-Drug Conjugates (ADCs)

In the field of oncology, this linker is utilized in the synthesis of Antibody-Drug Conjugates (ADCs). The isothiocyanate group can be conjugated to lysine residues on a monoclonal antibody, which serves to target specific cancer cells. The alcohol terminus can be further functionalized to attach a potent cytotoxic drug. This targeted delivery approach aims to increase the therapeutic efficacy of the drug while minimizing off-target side effects.[4]

## Proteolysis-Targeting Chimeras (PROTACs)

**1-isothiocyanato-PEG4-alcohol** is also employed as a linker in the construction of Proteolysis-Targeting Chimeras (PROTACs).[2] PROTACs are heterobifunctional molecules designed to induce the degradation of specific target proteins within cells. The linker connects a ligand that binds to the target protein with another ligand that recruits an E3 ubiquitin ligase. The proximity induced by the PROTAC leads to the ubiquitination and subsequent proteasomal degradation of the target protein. The PEG4 linker provides the necessary spacing and flexibility for the formation of a productive ternary complex between the target protein, the PROTAC, and the E3 ligase.

## Experimental Considerations and Methodologies

Due to the lack of detailed, publicly available experimental protocols for the synthesis and characterization of **1-isothiocyanato-PEG4-alcohol**, the following sections provide generalized methodologies for key experimental workflows involving similar compounds.

### General Bioconjugation Protocol

The isothiocyanate group of the linker reacts with primary amines on proteins (such as the  $\epsilon$ -amine of lysine residues) to form a stable thiourea linkage.

Materials:

- Protein solution (e.g., antibody) in a suitable buffer (e.g., phosphate-buffered saline, PBS, pH 7.2-8.0)
- **1-isothiocyanato-PEG4-alcohol**
- Anhydrous dimethylformamide (DMF) or dimethyl sulfoxide (DMSO)
- Purification column (e.g., size-exclusion chromatography)

Procedure:

- Prepare a stock solution of **1-isothiocyanato-PEG4-alcohol** in anhydrous DMF or DMSO.
- Adjust the pH of the protein solution to 7.2-8.0, if necessary.

- Add the desired molar excess of the linker stock solution to the protein solution with gentle mixing.
- Incubate the reaction mixture at room temperature or 4°C for a specified period (typically 1-4 hours).
- Monitor the reaction progress using a suitable analytical technique (e.g., HPLC, mass spectrometry).
- Upon completion, remove the unreacted linker and byproducts by size-exclusion chromatography or dialysis.

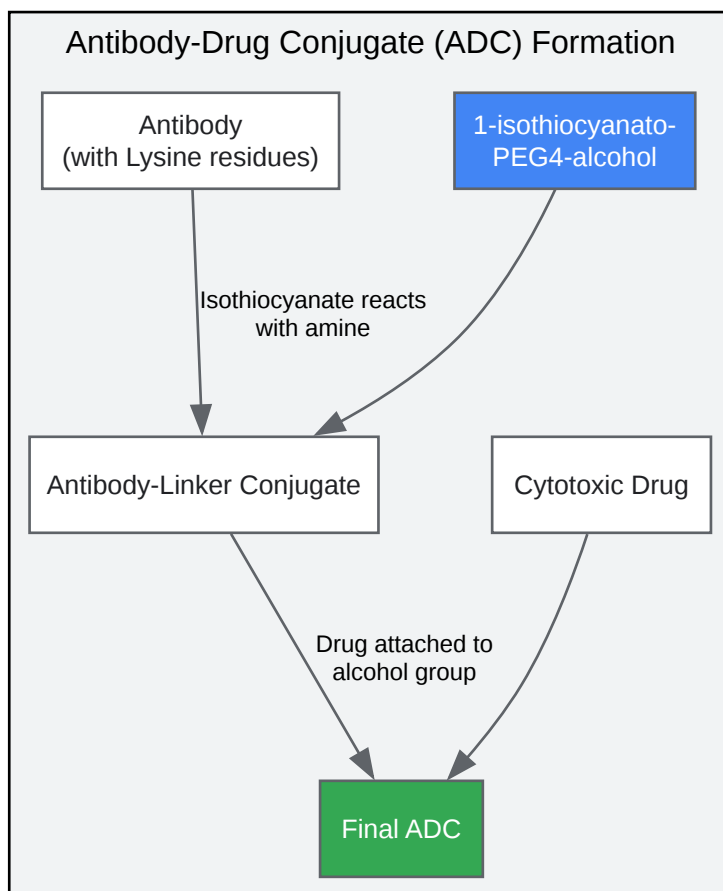
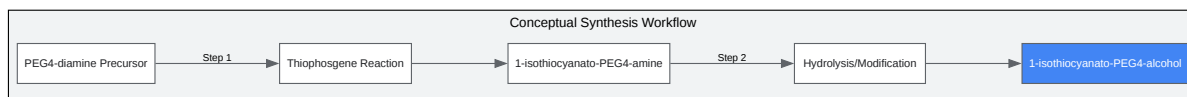
## Characterization Techniques

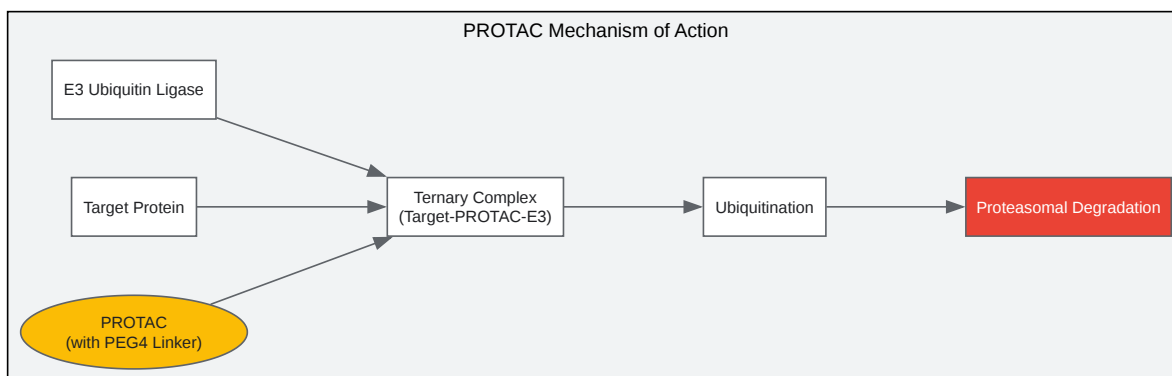
The successful synthesis and conjugation of **1-isothiocyanato-PEG4-alcohol** can be confirmed using various analytical methods.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR can be used to confirm the chemical structure of the linker. While specific spectra for this compound are not readily available in published literature, characteristic peaks for the PEG backbone, the methylene groups adjacent to the isothiocyanate and alcohol functionalities, would be expected.
- Fourier-Transform Infrared (FTIR) Spectroscopy: FTIR is useful for identifying the characteristic isothiocyanate ( $-\text{N}=\text{C}=\text{S}$ ) stretching vibration, which typically appears in the range of  $2000\text{--}2200\text{ cm}^{-1}$ . The presence of a broad O-H stretch from the alcohol group would also be expected.
- Mass Spectrometry (MS): High-resolution mass spectrometry can be used to confirm the exact mass of the molecule, verifying its elemental composition.

## Visualizing Experimental Workflows and Pathways

The following diagrams illustrate the conceptual workflows and relationships involving **1-isothiocyanato-PEG4-alcohol**.





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## References

- 1. 1-isothiocyanato-PEG4-Alcohol, 1835759-69-7 | BroadPharm [[broadpharm.com](https://broadpharm.com)]
- 2. 1-Isothiocyanato-PEG4-alcohol - Immunomart [[immunomart.com](https://immunomart.com)]
- 3. 1-isothiocyanato-PEG4-Alcohol, CAS 1835759-69-7 | AxisPharm [[axispharm.com](https://axispharm.com)]
- 4. [adc.bocsci.com](https://adc.bocsci.com) [[adc.bocsci.com](https://adc.bocsci.com)]
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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)